

Unraveling the Structure of Nor-Calamenenes: A Technical Guide

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Compound of Interest

Compound Name: (4S)-10-Nor-calamenen-10-one

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the structural elucidation of nor-calamenenes, a class of sesquiterpenoids with increasing interest in the scientific community. This document details the key experimental protocols and spectroscopic data integral to the identification and characterization of these compounds, with a focus on providing a practical framework for researchers in natural product chemistry and drug discovery.

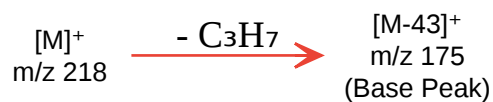
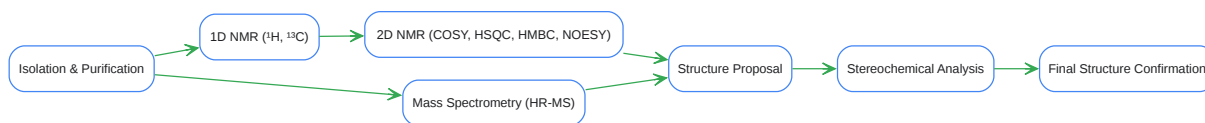
Introduction to Nor-Calamenenes

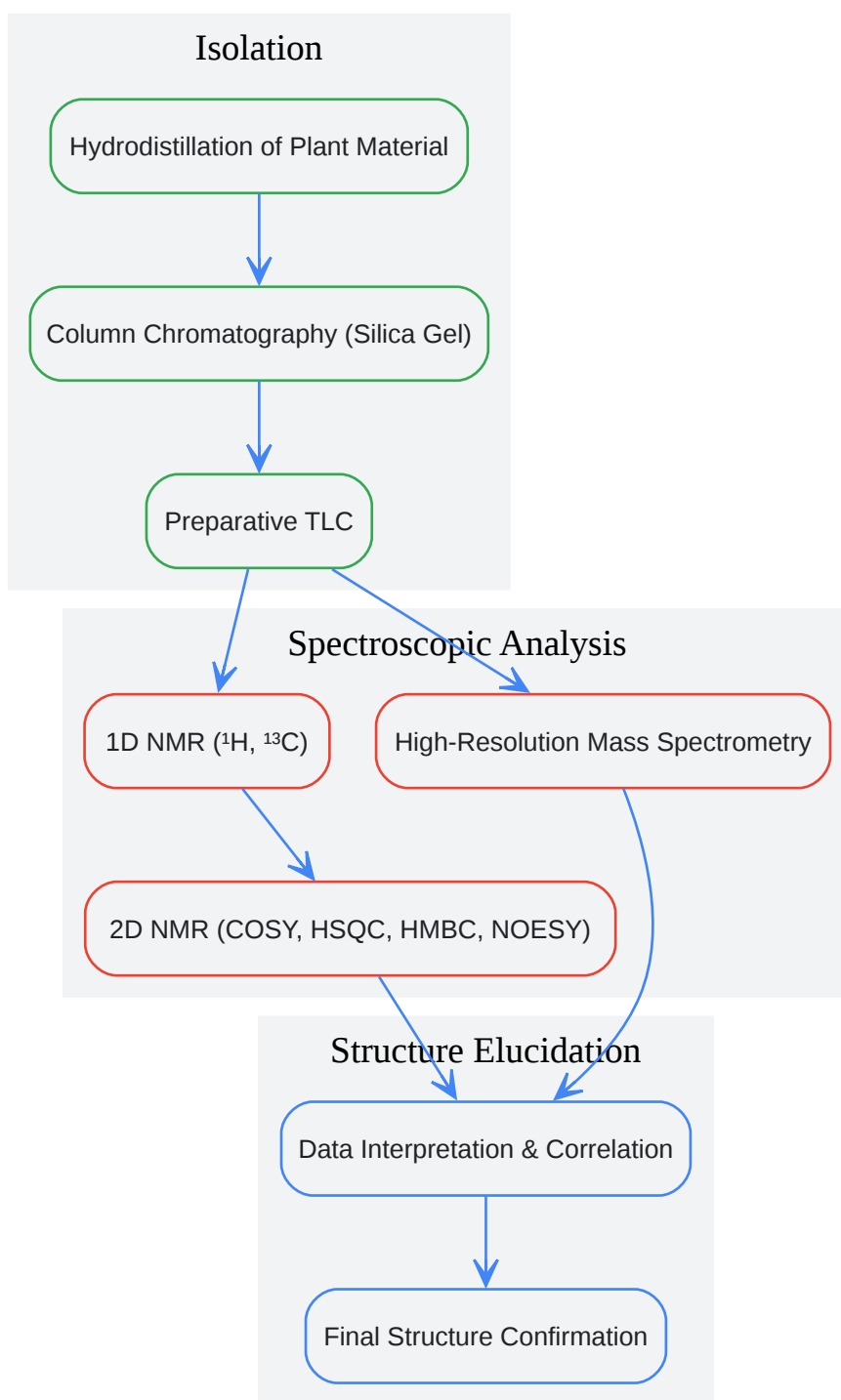
Nor-calamenenes are bicyclic sesquiterpenoids characterized by a cadinane-type skeleton that has lost one or more carbon atoms, typically from the isopropyl side chain. Their structural diversity and potential biological activities make them an important area of study. The definitive determination of their complex three-dimensional structures relies on a combination of sophisticated analytical techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

General Strategy for Structural Elucidation

The process of elucidating the structure of a novel nor-calamenene typically follows a logical workflow. This involves the initial isolation and purification of the compound from its natural source, followed by the acquisition and detailed analysis of its spectroscopic data. Two-dimensional (2D) NMR experiments are crucial for establishing the carbon skeleton and the

relative stereochemistry, while MS provides information about the molecular weight and elemental composition.





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